

Technical Guide: Spectral Characterization of 3-Chloroisoxazole-5-carboxylic acid[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloroisoxazole-5-carboxylic acid

CAS No.: 20724-56-5

Cat. No.: B1265908

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Executive Summary

Compound: **3-Chloroisoxazole-5-carboxylic acid** CAS Registry Number: 20724-56-5

Molecular Formula: $C_4H_2ClNO_3$ Molecular Weight: 147.52 g/mol [1]

This technical guide provides a comprehensive analysis of the spectral characteristics of **3-Chloroisoxazole-5-carboxylic acid**, a critical heterocyclic building block in medicinal chemistry.[1] The isoxazole scaffold is pharmacologically privileged, often serving as a bioisostere for carboxylic acids or amide bonds in glutamate receptor agonists and antimicrobial agents. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) signatures necessary for structural validation and purity assessment.

Structural Analysis & Theoretical Basis

The **3-chloroisoxazole-5-carboxylic acid** molecule consists of a five-membered heteroaromatic ring substituted at the 3-position with a chlorine atom and at the 5-position with a carboxylic acid group.[1]

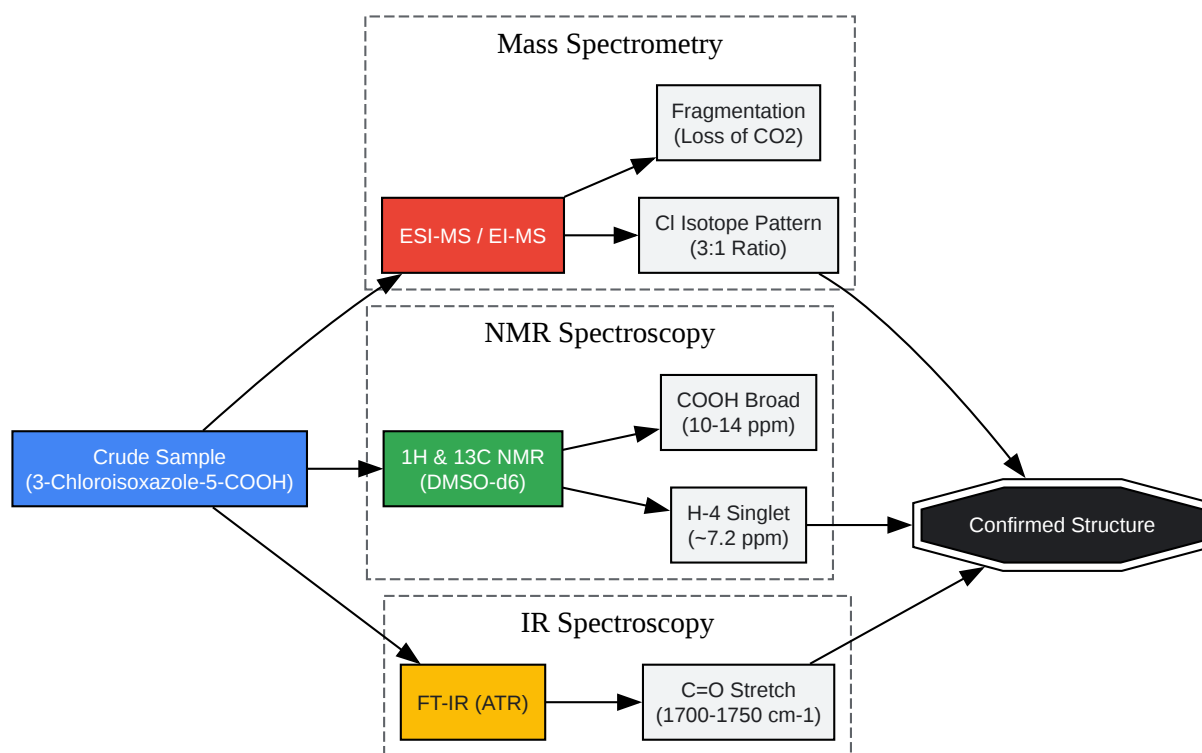
Electronic Environment

- 3-Chloro Substituent: Exerts a strong inductive electron-withdrawing effect (-I), deshielding the adjacent ring carbons and the H-4 proton.
- 5-Carboxylic Acid: A strong electron-withdrawing group (EWG) that further deshields the ring system and introduces a characteristic broad proton signal in NMR.[1]
- Isoxazole Ring: An electron-deficient heteroaromatic system.[1] The oxygen atom contributes to the

-system via resonance, while the nitrogen acts as an electron sink.[1]

Graphviz: Structural Characterization Workflow

The following diagram outlines the logical workflow for validating this compound's structure using multi-modal spectroscopy.



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Figure 1: Analytical workflow for the structural confirmation of **3-Chloroisoxazole-5-carboxylic acid**.

Mass Spectrometry (MS) Data[2]

Mass spectrometry provides the most definitive evidence for the presence of the chlorine atom due to its unique isotopic abundance.

Isotopic Signature

Chlorine exists naturally as two stable isotopes:

(75.78%) and

(24.22%).

- M+ Peak (

): 147.0 m/z
- M+2 Peak (

): 149.0 m/z
- Intensity Ratio: The height of the M+ peak to the M+2 peak will be approximately 3:1. This is the diagnostic "chlorine signature."

Fragmentation Pathway (EI-MS)

Under Electron Impact (EI) ionization (70 eV), the molecule undergoes characteristic fragmentation.

- Molecular Ion:

at m/z 147/149.
- Decarboxylation: Loss of

(44 amu) is the primary pathway for carboxylic acids.
 - Fragment:

at m/z 103/105.
- Ring Cleavage: Further fragmentation of the isoxazole ring often involves the loss of HCN or cleavage of the N-O bond.

Table 1: Key Mass Spectrometry Peaks

m/z Value	Ion Identity	Relative Intensity	Interpretation
146.9		High (ESI Negative)	Deprotonated molecular ion (preferred for acids). [1]
147.0		Variable (EI)	Molecular ion ().
149.0		~33% of M+	Isotope peak confirming Chlorine presence.
103.0		High	Loss of carboxylic acid group ().

Nuclear Magnetic Resonance (NMR) Spectroscopy[3]

NMR analysis should be conducted in DMSO-d₆ or Methanol-d₄ to ensure solubility and proper observation of the acidic proton.[\[1\]](#)

¹H NMR (Proton NMR)

The spectrum is relatively simple due to the low proton count, making it excellent for purity assays.

- Solvent: DMSO-d₆ (Reference peak at 2.50 ppm)
- H-4 Proton: The isoxazole ring proton at position 4 is the only C-H bond on the ring. The 3-Cl and 5-COOH groups are both electron-withdrawing, shifting this peak downfield compared to unsubstituted isoxazole.
 - Shift:

7.0 – 7.4 ppm.

- Multiplicity: Singlet (s).
- Carboxylic Acid Proton: The acidic proton is highly deshielded and exchangeable.
 - Shift:

10.0 – 14.0 ppm (often very broad).
 - Note: This peak may disappear if
shake is performed or if the solvent is "wet" (proton exchange).

¹³C NMR (Carbon NMR)

There are four distinct carbon environments.

Table 2: Predicted ¹³C NMR Shifts (DMSO-d₆)

Carbon Position	Chemical Shift (ppm)	Signal Type	Assignment Logic
C-5	160 – 165	Quaternary	Attached to COOH and O; highly deshielded.[1]
COOH	158 – 162	Quaternary	Carbonyl carbon of the acid.
C-3	150 – 155	Quaternary	Attached to Cl and N; deshielded by electronegativity.
C-4	105 – 110	Methine (CH)	The only protonated carbon; significantly shielded relative to others.[1]

Infrared (IR) Spectroscopy[4][5]

IR spectroscopy is used to confirm the functional groups, particularly the carboxylic acid and the chloro-heterocycle.[1][2]

Key Absorption Bands[1][4][6]

- O-H Stretch (Acid): A broad, intense band spanning 2500 – 3300 cm^{-1} . [2][3] This "hump" is characteristic of carboxylic acid dimers.
- C=O Stretch (Acid): A sharp, strong peak at 1700 – 1750 cm^{-1} .
- C=N Stretch (Isoxazole): A moderate band around 1550 – 1620 cm^{-1} , typical for the isoxazole ring system.
- C-Cl Stretch: A distinct band in the fingerprint region, typically 600 – 800 cm^{-1} . [1]

Experimental Protocols

Protocol 1: Sample Preparation for NMR[1]

- Mass: Weigh approximately 5–10 mg of **3-Chloroisoxazole-5-carboxylic acid**.
- Solvent: Add 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
 - Why DMSO? Carboxylic acids often have poor solubility in water and can form dimers that broaden peaks. DMSO disrupts hydrogen bonding, yielding sharper signals. [1]
- Mixing: Vortex or sonicate until the solid is completely dissolved. Ensure the solution is clear.
- Acquisition: Acquire ^1H NMR with at least 16 scans to resolve the H-4 singlet clearly from baseline noise.

Protocol 2: Purity Assessment via HPLC-UV

While spectral data confirms identity, purity is best assessed via HPLC. [1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm). [1]

- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (Gradient 5% to 95%).
- Detection: UV at 254 nm (aromatic ring) and 220 nm (amide/acid absorption).
- Retention Time: The compound is polar (acidic); expect early elution compared to esters or non-polar derivatives.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20724-56-5, **3-Chloroisoxazole-5-carboxylic acid**.^[1] Retrieved from [\[Link\]](#)
- MDPI (2022). 5-Chloroisoxazoles: A Versatile Starting Material for the Preparation of Amides. ^[4] (Contextual synthesis of 5-chloroisoxazole precursors). Retrieved from [\[Link\]](#)

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Sources

- 1. CN1156723A - Process for synthesizing 5-methyl-isoxazole-3-carboxamide - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. chem.libretexts.org [\[chem.libretexts.org\]](https://chem.libretexts.org)
- 3. echemi.com [\[echemi.com\]](https://echemi.com)
- 4. mdpi.com [\[mdpi.com\]](https://mdpi.com)
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